

Discovery and first isolation of kaempferol 3-O-sophoroside.

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Compound of Interest

Compound Name: *kaempferol 3-O-sophoroside*

Cat. No.: *B106924*

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An In-depth Technical Guide on the Discovery and First Isolation of **Kaempferol 3-O-Sophoroside**

Introduction

Kaempferol 3-O-sophoroside, a flavonoid glycoside, is a significant natural product with a range of described biological activities, including anti-inflammatory effects. This technical guide provides a detailed account of its discovery and initial isolation, with a focus on the pioneering work that led to the characterization of this molecule. The primary source for the first isolation of **kaempferol 3-O-sophoroside**, also known under the synonym sophoraflavonolside, is the plant *Sophora japonica* L. (now reclassified as *Styphnolobium japonicum*).

Discovery and First Isolation

The initial isolation of **kaempferol 3-O-sophoroside** is credited to the Hungarian chemist Géza Zemplén and his colleague Árpád Gerecs in the 1930s. Their work on the chemical constituents of *Sophora japonica* led to the identification of several flavonoid glycosides. While the specific publication pinpointing the very first isolation is not readily available in modern databases, their extensive research on the glycosides of *Sophora japonica* laid the foundation for the structural elucidation of these compounds.

Plant Source

The primary plant source for the first isolation of **kaempferol 3-O-sophoroside** was the flower buds of *Sophora japonica* L., a tree native to China and widely used in traditional medicine.

Experimental Protocols

The following is a generalized experimental protocol for the extraction and isolation of flavonoid glycosides from *Sophora japonica* flower buds, based on classical phytochemical methods that would have been available and utilized during the early 20th century.

I. Extraction

- **Maceration:** The dried and powdered flower buds of *Sophora japonica* are macerated with a suitable solvent, typically a lower alcohol such as methanol or ethanol, at room temperature. This process is repeated multiple times to ensure exhaustive extraction of the glycosides.
- **Concentration:** The combined alcoholic extracts are then concentrated under reduced pressure to yield a crude extract.

II. Fractionation

- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, diethyl ether, and ethyl acetate. This step removes non-polar compounds like fats and chlorophylls. The flavonoid glycosides, being polar, remain predominantly in the aqueous and ethyl acetate fractions.

III. Isolation and Purification

- **Crystallization:** The concentrated ethyl acetate or aqueous fraction is often cooled or allowed to stand, which can lead to the crystallization of the less soluble glycosides.
- **Column Chromatography:** Further purification is achieved using column chromatography. While modern techniques utilize silica gel or Sephadex, early methods would have employed adsorbents like alumina or calcium carbonate. The column is eluted with a gradient of solvents, starting with a non-polar solvent and gradually increasing the polarity.
- **Recrystallization:** The fractions containing **kaempferol 3-O-sophoroside** are combined, concentrated, and the compound is purified by repeated recrystallization from a suitable solvent system, such as aqueous ethanol or methanol, to obtain pure crystals.

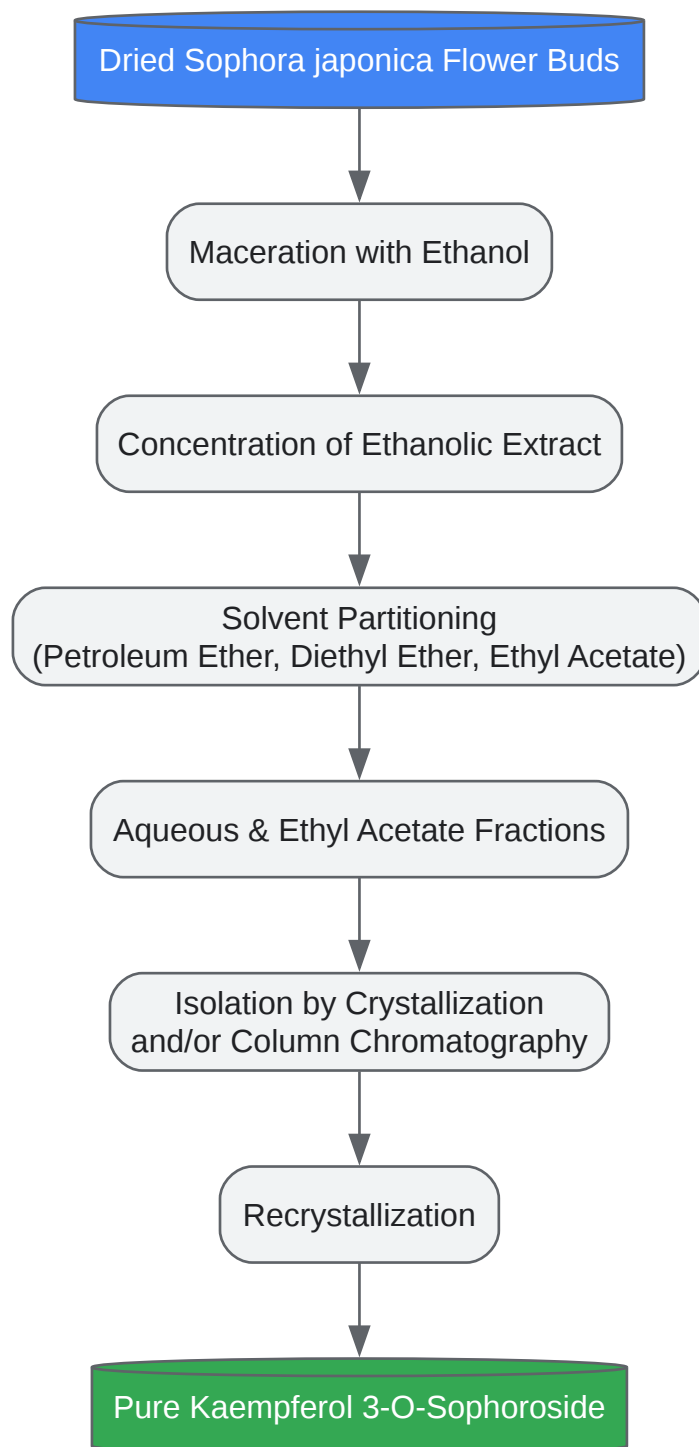
Data Presentation

The following table summarizes the key physicochemical properties of **kaempferol 3-O-sophoroside**.

Property	Value
Molecular Formula	C ₂₇ H ₃₀ O ₁₆
Molecular Weight	610.52 g/mol
Appearance	Yellowish crystalline powder
Melting Point	Approximately 198-201 °C
Solubility	Soluble in methanol, ethanol, water

Mandatory Visualization

Experimental Workflow for the First Isolation of Kaempferol 3-O-Sophoroside

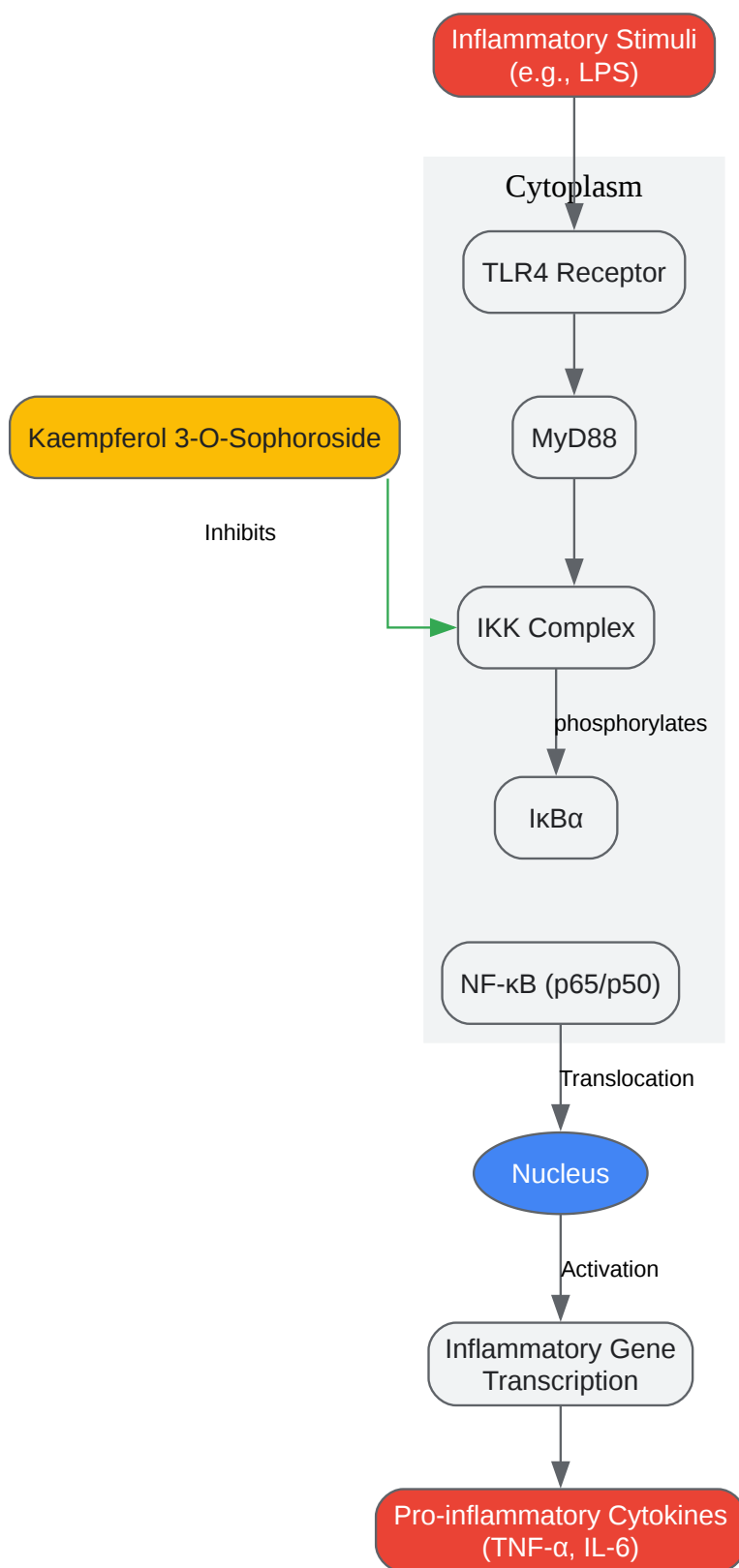


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Caption: A simplified workflow for the initial isolation of **kaempferol 3-O-sophoroside**.

Signaling Pathway (Illustrative)

As the initial discovery focused on isolation and structural elucidation, the signaling pathways were not investigated at that time. However, for modern context, kaempferol and its glycosides are known to interact with various cellular signaling pathways. The diagram below illustrates a generalized anti-inflammatory signaling pathway that **kaempferol 3-O-sophoroside** is now understood to modulate.



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Caption: Inhibition of the NF-κB signaling pathway by **kaempferol 3-O-sophoroside**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com